

Application Note: Tracing Metabolic Pathways with Deuterated Oleic Acid (OB-1-d3)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotope labeling has become an indispensable tool in metabolic research, offering a safe and effective method to trace the fate of molecules in complex biological systems.[1][2] Deuterated oleic acid, here referred to as **OB-1-d3**, is a stable isotope-labeled version of oleic acid, a common monounsaturated fatty acid. By replacing hydrogen atoms with deuterium, **OB-1-d3** can be distinguished from its endogenous counterparts by mass spectrometry.[1][2] This allows researchers to track its absorption, distribution, and incorporation into various lipid species, as well as its breakdown through oxidative pathways.[3] This application note provides detailed protocols and data for using **OB-1-d3** to study fatty acid metabolism in vivo and in vitro, aiding in the investigation of metabolic diseases such as diabetes, obesity, and atherosclerosis, and in the development of novel therapeutics.[3][4]

Core Applications

The use of **OB-1-d3** as a metabolic tracer enables a variety of applications in metabolic research:

• In Vivo Lipid Disposition: Tracking the incorporation of oleic acid into complex lipids like triglycerides, phospholipids, and cholesteryl esters in various tissues.[3]

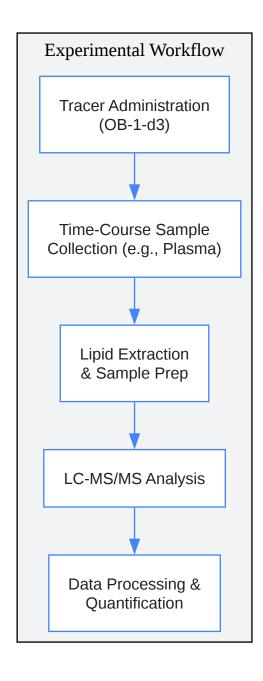


- Fatty Acid Oxidation (β-Oxidation): Quantifying the rate at which oleic acid is catabolized for energy production by measuring the appearance of its downstream metabolites.[3][4]
- Lipoprotein Metabolism: Following the packaging of newly synthesized lipids into lipoprotein particles, such as VLDL and chylomicrons, and their secretion into circulation.[3][5]
- Pharmacological Studies: Assessing the effect of therapeutic agents on lipid metabolism by comparing tracer flux in treated versus untreated models.[3]
- Cellular Metabolism: Investigating fatty acid uptake and utilization in cultured cells to understand metabolic processes at a cellular level.[6]

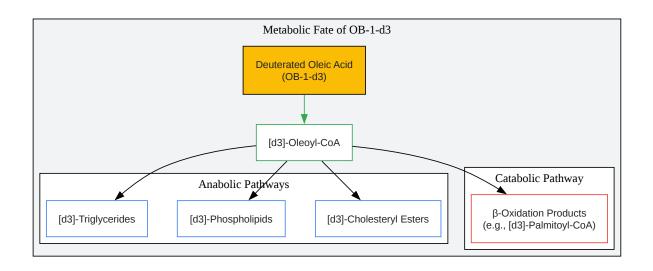
Experimental Workflow and Metabolic Fate

A typical in vivo experiment involves administering the **OB-1-d3** tracer, collecting biological samples at various time points, extracting the relevant metabolites, and analyzing them by mass spectrometry. The general workflow and the metabolic fate of the tracer are illustrated below.









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